

Application of Triethyl Citrate in Biodegradable Polymers: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethyl citrate (TEC), an ester of citric acid, is a widely utilized non-toxic, biodegradable plasticizer in the formulation of biodegradable polymers.[1][2] Its biocompatibility and approval for use in food and pharmaceutical applications make it an ideal choice for modifying the physical properties of polymers such as polylactic acid (PLA), poly(ε-caprolactone) (PCL), and polyhydroxyalkanoates (PHAs) like poly(3-hydroxybutyrate) (PHB) and poly(3-hydroxybutyrate-co-3-hydroxyvalerate) (PHBV).[2] This document provides detailed application notes, experimental protocols, and quantitative data on the use of **triethyl citrate** in biodegradable polymers to enhance their flexibility, processability, and degradation characteristics for a variety of applications, including drug delivery, medical devices, and sustainable packaging.

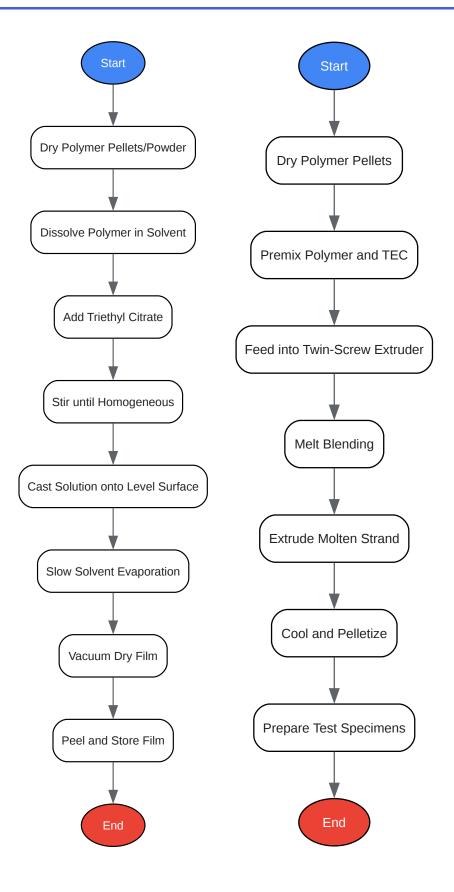
Mechanism of Action of Triethyl Citrate as a Plasticizer

Triethyl citrate functions as a plasticizer by inserting its molecules between the polymer chains. This increases the intermolecular spacing, thereby reducing the secondary forces (van der Waals forces and hydrogen bonds) between the polymer chains. The increased free volume allows for greater mobility of the polymer chains, resulting in a decrease in the glass transition temperature (Tg), increased flexibility, and improved processability.

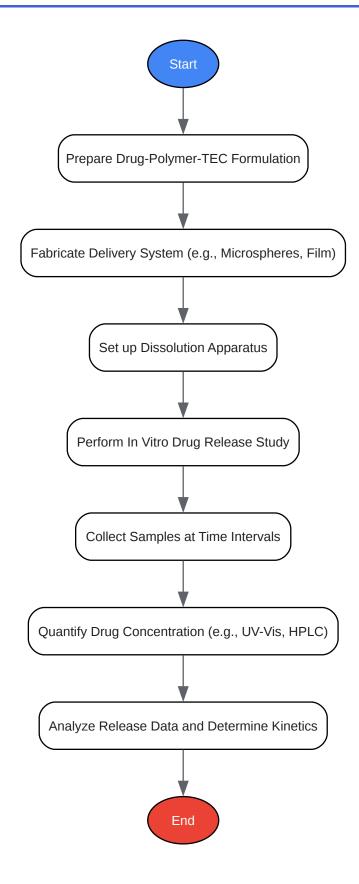












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